

Best practices for handling and storing HP590 powder

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: HP590

Cat. No.: B10855046

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HP590 Powder Technical Support Center

Welcome to the technical support center for **HP590** powder, a potent STAT3 inhibitor for research use. This guide provides best practices for handling, storage, and experimental use of **HP590**, along with troubleshooting advice to ensure the success and reproducibility of your experiments.

Frequently Asked Questions (FAQs)

1. What is **HP590** and what is its mechanism of action?

HP590 is an orally active, novel, and potent small-molecule inhibitor of Signal Transducer and Activator of Transcription 3 (STAT3).[1] It functions by inhibiting the phosphorylation of STAT3 at both Tyrosine 705 (Tyr705) and Serine 727 (Ser727), which are crucial for its activation.[2][3][4] By blocking STAT3 activation, **HP590** prevents its dimerization, nuclear translocation, and subsequent regulation of target gene expression involved in cell proliferation, survival, and apoptosis.[1][5]

2. What is the appearance of **HP590** powder?

HP590 is a solid that appears white to light yellow in color.[1][6]

3. What are the recommended storage conditions for **HP590** powder and its stock solutions?

Proper storage is critical to maintain the stability and activity of **HP590**.

Form	Storage Temperature	Duration	Special Instructions
Powder	4°C	2 years	Store in a sealed container, away from moisture and light.
-20°C	3 years	Store in a sealed container, away from moisture and light.	
Stock Solution	-20°C	1 month	Aliquot to avoid repeated freeze-thaw cycles. Keep sealed, away from moisture and light. [1]
-80°C	6 months	Aliquot to avoid repeated freeze-thaw cycles. Keep sealed, away from moisture and light. [1]	

4. What personal protective equipment (PPE) should I use when handling **HP590** powder?

When handling **HP590** powder, it is essential to use appropriate personal protective equipment to minimize exposure. This includes:

- Respiratory Protection: A NIOSH-approved respirator or dust mask.
- Eye Protection: Safety glasses or goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile or latex).
- Body Protection: A lab coat or protective clothing to cover your skin.

5. How should I dispose of **HP590** waste?

Unused **HP590** powder and solutions should be treated as chemical waste.^[7] Dispose of this waste in designated hazardous waste containers according to your institution's and local regulations.^[7]^[8] Do not dispose of it down the drain or in the regular trash.

Experimental Protocols

Reconstitution of HP590 Powder and Preparation of Stock Solution

The recommended solvent for preparing a stock solution of **HP590** is Dimethyl Sulfoxide (DMSO).^[1] Due to the hygroscopic nature of DMSO, it is crucial to use a newly opened bottle to ensure optimal solubility.^[1]

Materials:

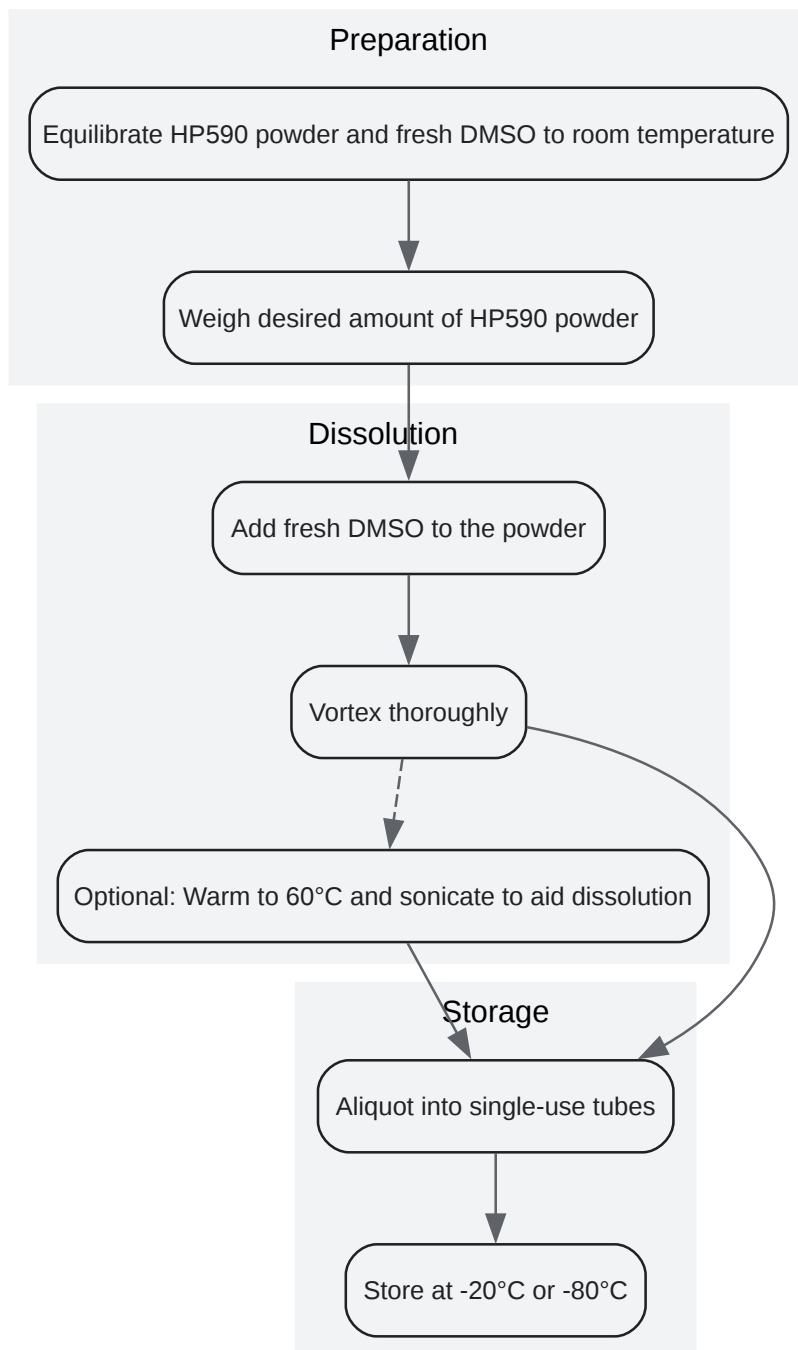
- **HP590** powder
- Anhydrous DMSO (newly opened)
- Sterile polypropylene tubes
- Vortex mixer
- Water bath or heat block (optional)

Protocol:

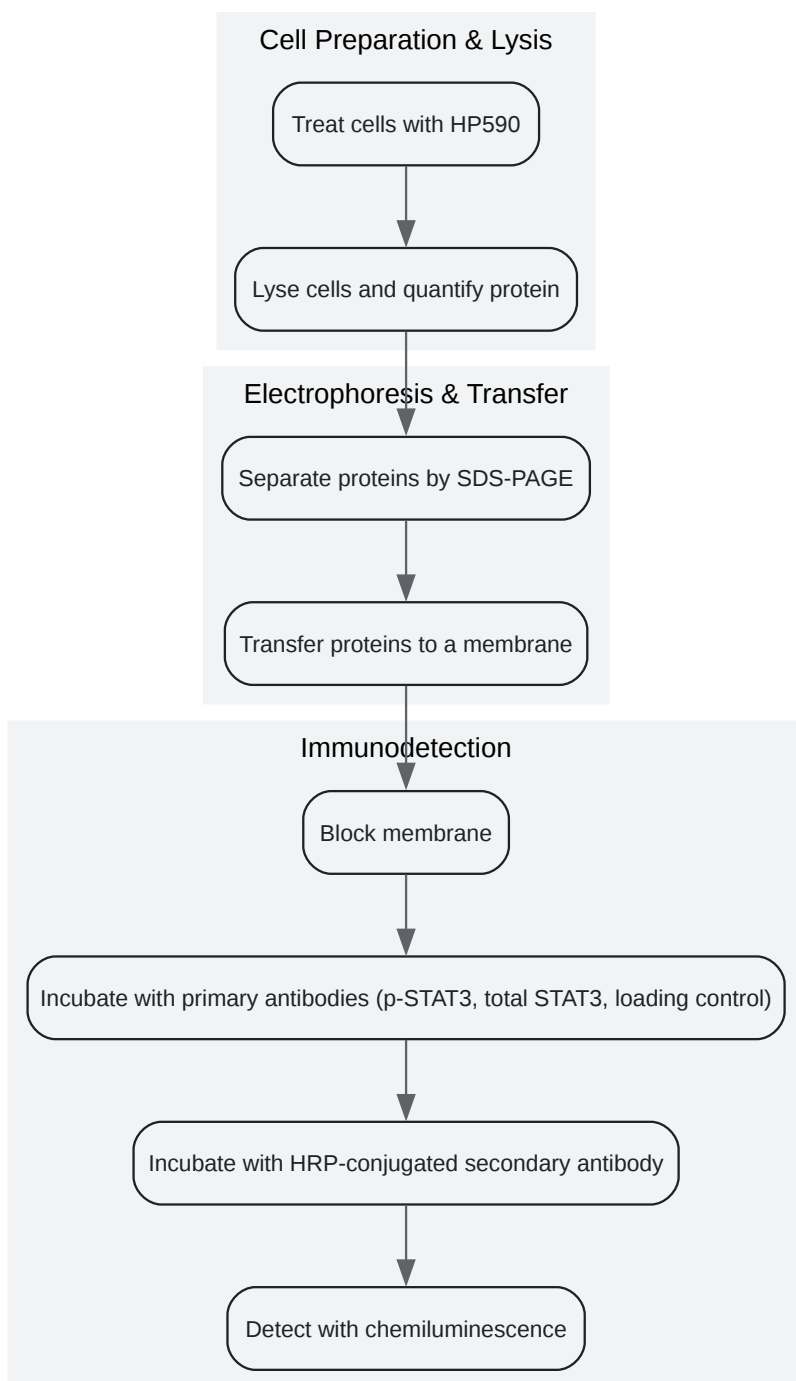
- **Equilibrate:** Allow the vial of **HP590** powder and the DMSO to equilibrate to room temperature before opening.
- **Weighing:** In a chemical fume hood, carefully weigh the desired amount of **HP590** powder.
- **Dissolving:** Add the appropriate volume of fresh DMSO to the **HP590** powder to achieve the desired stock concentration (e.g., 5 mg/mL).^[1]
- **Mixing:** Vortex the solution thoroughly. Gentle warming to 60°C and sonication can be used to aid dissolution.^[1]

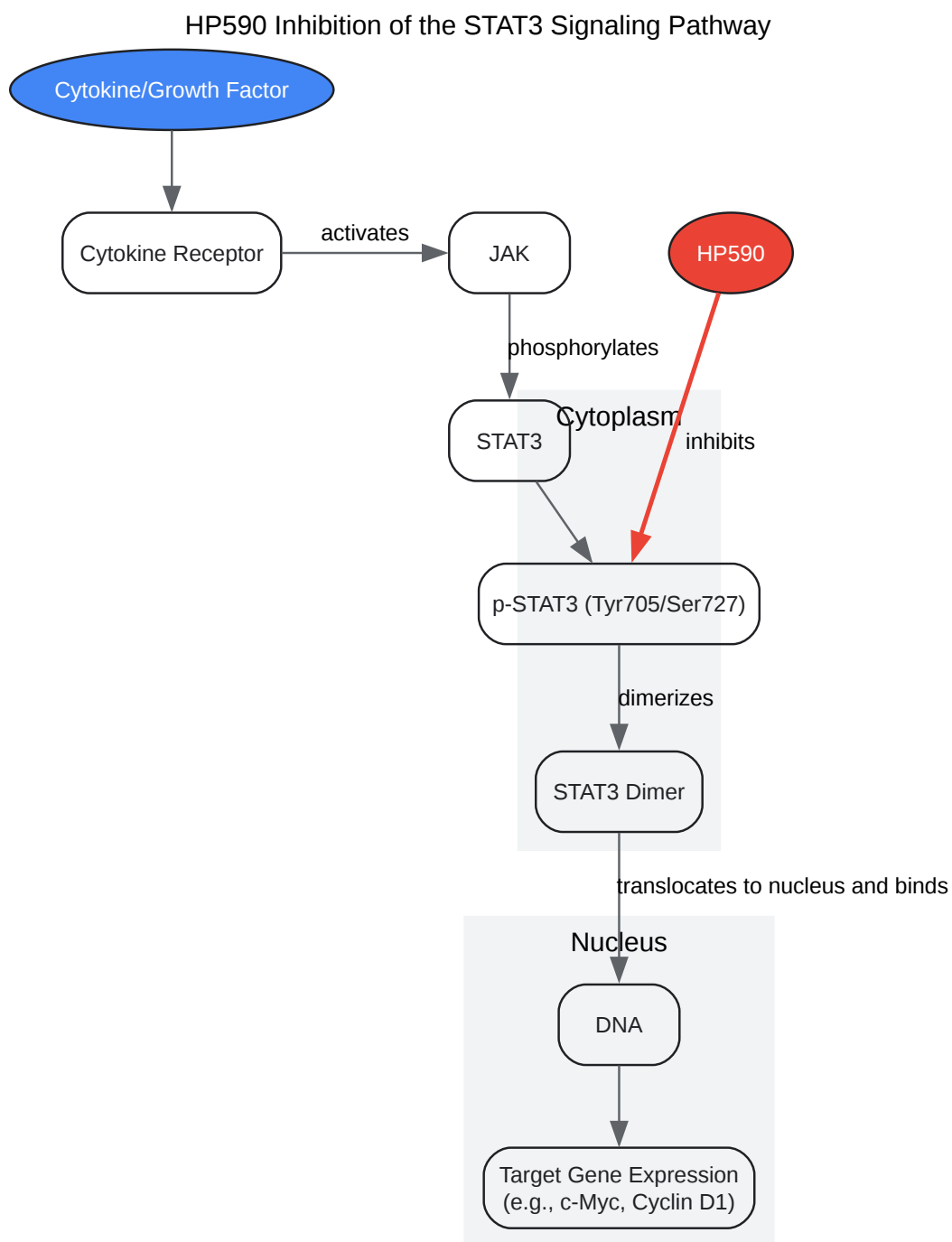
- Storage: Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes and store at -20°C or -80°C.[1]

HP590 Stock Solution Preparation Workflow



Western Blot Workflow for p-STAT3





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- To cite this document: BenchChem. [Best practices for handling and storing HP590 powder]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10855046#best-practices-for-handling-and-storing-hp590-powder]

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